

Application Notes and Protocols: Staining Polymers with Solvent Yellow 19

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Compound of Interest

Compound Name: Solvent yellow 19

Cat. No.: B082571

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Introduction

Solvent Yellow 19, also known as C.I. 13900:1, is a metal-complex solvent dye characterized by its yellow hue and solubility in various organic solvents, while being insoluble in water.^[1] Its primary applications include the coloring of plastics, resins, wood stains, printing inks, and various coatings, indicating a strong affinity for polymeric materials.^{[2][3]} This document provides a generalized protocol for the application of **Solvent Yellow 19** as a staining agent for polymers. The protocol is intended as a foundational method that can be adapted and optimized for specific polymer types and research applications.

Physicochemical Properties of Solvent Yellow 19

A summary of the key properties of **Solvent Yellow 19** relevant to the development of a staining protocol is presented below. The dye's solubility in various organic solvents is a critical parameter for preparing an effective staining solution.

Property	Value	Reference
C.I. Name	Solvent Yellow 19, 13900:1	[1] [2]
CAS Number	10343-55-2	[1] [2]
Molecular Structure	Single azo, Metal Complex	[1]
Appearance	Yellow powder	[1]
Solubility in Water	Insoluble	[1]
Solubility in Organic Solvents (g/L)		
Ethanol	300	[2]
1-methoxy-2-propanol	500	[2]
n-propanol	400	[2]
2-ethoxyethanol	500	[2]
MEK (Methyl Ethyl Ketone)	500	[2]
Ethyl Acetate	400	[2]
Toluene	400	[2]
Heat Stability	150°C (30 min), 180°C (10 min), 200°C (1 min)	[2]
Light Fastness	6-7	[2]

Experimental Protocol: Generalized Staining of Polymers

This protocol outlines a general procedure for staining polymer samples with **Solvent Yellow 19**. Optimization of parameters such as solvent choice, dye concentration, staining time, and temperature may be necessary for specific polymer substrates.

1. Materials and Reagents:

- **Solvent Yellow 19** dye powder
- Polymer sample (e.g., film, fiber, or molded object)
- Appropriate organic solvent (refer to the solubility table above; ethanol or acetone are common starting points)
- Glass beakers or other suitable containers for the staining solution
- Forceps
- Deionized water
- Microscope (for visualization)

2. Preparation of Staining Solution:

- Select a suitable organic solvent in which the polymer is stable and **Solvent Yellow 19** is soluble.
- Prepare a stock solution of **Solvent Yellow 19** by dissolving the dye powder in the chosen solvent. A typical starting concentration is 0.1% to 1% (w/v). The solution may require gentle heating or sonication to fully dissolve the dye.
- Prepare a working staining solution by diluting the stock solution with the same solvent to the desired concentration. The optimal concentration will depend on the polymer and the desired staining intensity.

3. Polymer Sample Preparation:

- Ensure the surface of the polymer sample is clean and free of any contaminants. If necessary, wash the sample with a suitable solvent and dry it completely.
- If the polymer is in a large form, consider sectioning it to an appropriate size for staining and visualization.

4. Staining Procedure:

- Immerse the prepared polymer sample into the **Solvent Yellow 19** working solution using forceps.
- Allow the sample to incubate in the staining solution. The incubation time can range from a few minutes to several hours, depending on the porosity and chemical nature of the polymer. A starting point of 10-30 minutes at room temperature is recommended.
- For some polymers, gentle heating (e.g., 40-60°C) during incubation may enhance dye penetration and staining intensity.
- After the desired incubation time, remove the sample from the staining solution with forceps.

5. Washing and Drying:

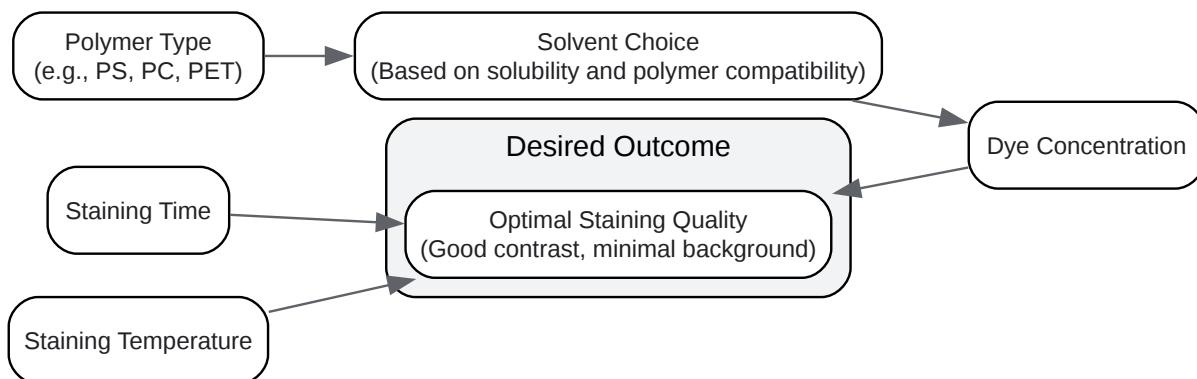
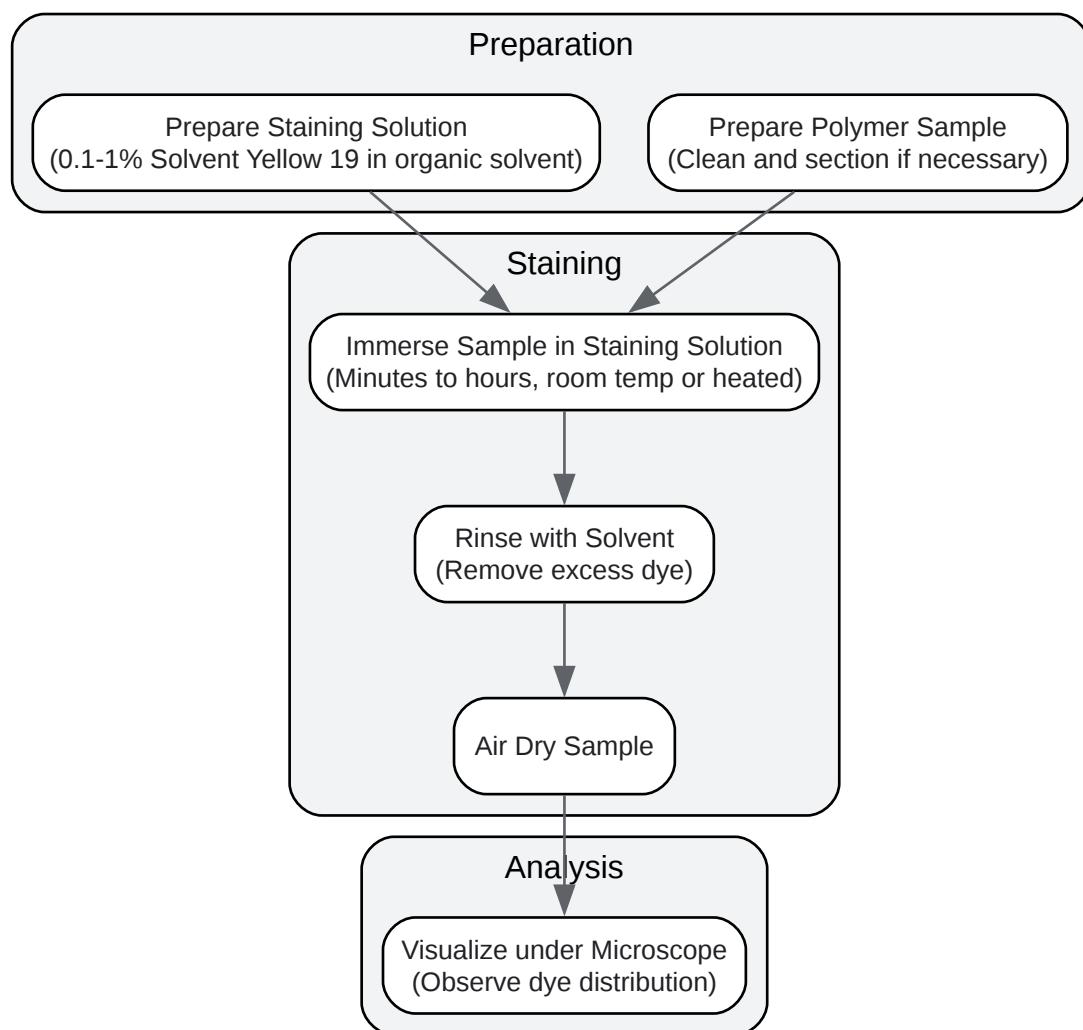
- Briefly rinse the stained polymer sample with the pure solvent used for the staining solution to remove excess dye from the surface.
- Wash the sample with deionized water if the solvent is miscible with water.
- Allow the stained sample to air dry completely before visualization.

6. Visualization:

- Examine the stained polymer sample under a light microscope or using other appropriate imaging techniques to observe the distribution of the dye within the polymer matrix.

Experimental Workflow

The following diagram illustrates the generalized workflow for staining polymers with **Solvent Yellow 19**.



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